

Application Notes: Preparation of BMS-214662 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-214662 hydrochloride

Cat. No.: B591819

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BMS-214662 is a potent and selective inhibitor of farnesyltransferase (FTase).[1] By inhibiting the farnesylation of proteins like Ras, which are critical in signal transduction pathways, BMS-214662 blocks their localization to the cell membrane and subsequent function, thereby exerting anti-tumor activity.[2][3] It has demonstrated broad-spectrum cytotoxic activity against various cancer cell lines and has been investigated for the treatment of solid tumors and hematological malignancies.[4] Accurate and consistent preparation of stock solutions is the first critical step for reliable in vitro and in vivo experimental results.

This document provides a detailed protocol for the preparation, storage, and handling of **BMS-214662 hydrochloride** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical and Storage Data

A summary of the essential quantitative data for **BMS-214662 hydrochloride** is presented below.



Parameter	Value	Reference
Compound Name	BMS-214662 hydrochloride	-
CAS Number	195981-08-9	[5]
Molecular Formula	C25H24CIN5O2S2	[5]
Molecular Weight	526.07 g/mol	[5]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[2]
Example Concentration	10 mM	[2]
Stock Solution Storage	-20°C for up to 1 year; -80°C for up to 2 years	[2]

Experimental Protocol Materials and Equipment

- BMS-214662 hydrochloride powder
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Analytical balance (sensitive to 0.01 mg)
- · Microcentrifuge tubes or amber glass vials
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- · Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Safety Precautions

 According to the Safety Data Sheet (SDS), BMS-214662 is not classified as a hazardous substance under the Globally Harmonized System (GHS).[6]

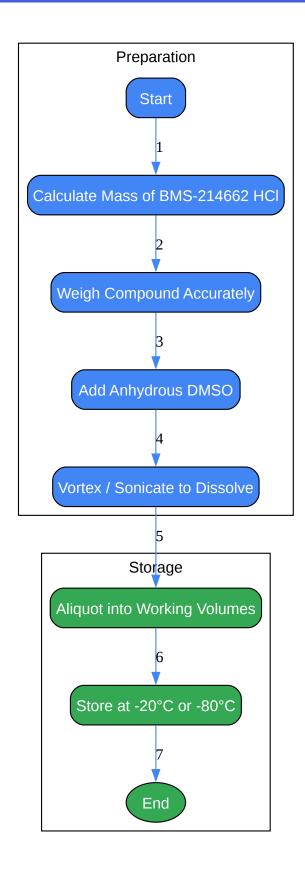


- However, standard laboratory safety practices should always be followed. Handle the compound in a well-ventilated area or a chemical fume hood.[7]
- Avoid direct contact with skin and eyes, and prevent inhalation of the powder.[7]
- Wear appropriate PPE, including a lab coat, safety glasses, and gloves, throughout the procedure.[6][7]

Stock Solution Preparation (Example: 1 mL of 10 mM Stock)

Logical Workflow Diagram





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Caption: Workflow for BMS-214662 HCl stock solution preparation.



Step-by-Step Procedure:

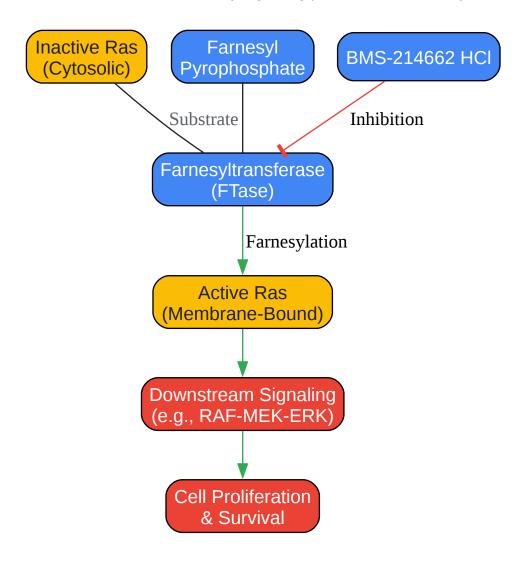
- Equilibrate Compound: Before opening, allow the vial of BMS-214662 hydrochloride to warm to room temperature to prevent condensation of moisture.
- Calculate Required Mass: Use the following formula to determine the mass of BMS-214662
 hydrochloride needed:
 - Mass (mg) = Desired Concentration (M) x Desired Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - For 1 mL of a 10 mM solution:
 - Mass (mg) = 0.010 mol/L x 0.001 L x 526.07 g/mol x 1000 mg/g = 5.26 mg
- Weigh Compound: Carefully weigh out the calculated mass (5.26 mg) of the powder and place it into a sterile microcentrifuge tube or an appropriate vial.
- Add Solvent: Add the desired volume (1 mL) of anhydrous DMSO to the vial containing the compound.
- Dissolve: Close the vial tightly and vortex thoroughly until the powder is completely dissolved. If necessary, use a sonicator bath for a few minutes to aid dissolution. Visually inspect the solution against a light source to ensure no solid particulates remain.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- Store: Label the aliquots clearly with the compound name, concentration, date, and your initials. Store the aliquots protected from light at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[2]

Mechanism of Action: Farnesyltransferase Inhibition

BMS-214662 targets the enzyme farnesyltransferase, which is responsible for attaching a farnesyl pyrophosphate (FPP) group to a cysteine residue near the C-terminus of target



proteins, a process known as farnesylation or prenylation. This lipid modification is crucial for membrane localization and function of key signaling proteins, most notably Ras.



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Caption: Inhibition of the Ras signaling pathway by BMS-214662.

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